

Safety and Handling of 9-PAHSA-d31: A Technical Guide

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Compound of Interest

Compound Name: 9-PAHSA-d31

Cat. No.: B8050340

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This guide provides comprehensive safety and handling information for 9-((1-oxohexadecyl)oxy-d31)-octadecanoic acid (**9-PAHSA-d31**), a deuterated internal standard for the quantification of the bioactive lipid 9-PAHSA. The information is intended for researchers, scientists, and drug development professionals.

Compound Information

Table 1: Chemical and Physical Properties of **9-PAHSA-d31**

Property	Value	Source
Chemical Name	9-[(1-oxohexadecyl)oxy-2,2',3,3',4,4',5,5',6,6',7,7',8,8',9,9',10,10',11,11',12,12',13,13',14,14',15,15',16,16,16-d31]-octadecanoic acid	[1]
CAS Number	2748208-06-0	[1][2]
Molecular Formula	C ₃₄ H ₃₅ D ₃₁ O ₄	[1][2]
Formula Weight	570.1 g/mol	
Purity	≥99% deuterated forms (d ₁ -d ₃₁)	
Formulation	Typically supplied as a solution in methyl acetate (e.g., 1 mg/ml)	

Safety and Handling

While specific toxicological data for **9-PAHSA-d31** is not readily available, it should be handled with the standard precautions for laboratory chemicals. The non-deuterated form, 9-PAHSA, is an endogenous lipid found in mammals. However, the deuterated form is for research use only and not for human or veterinary use.

Table 2: Safety and Handling Precautions

Precaution	Details
Personal Protective Equipment (PPE)	Safety glasses with side shields, chemical-resistant gloves (e.g., nitrile or neoprene), and a lab coat are recommended.
Engineering Controls	Use in a well-ventilated area. A chemical fume hood may be appropriate for handling larger quantities or if aerosolization is possible.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
First Aid: Skin Contact	Remove contaminated clothing and wash the affected area with soap and water.
First Aid: Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.
First Aid: Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
First Aid: Ingestion	Do not induce vomiting. Rinse mouth with water and seek medical attention.

Table 3: Storage and Stability

Condition	Recommendation	Source
Storage Temperature	-20°C	
Stability	≥ 2 years at -20°C	
Shipping	Typically shipped at room temperature in the continental US.	

Experimental Protocols

Solubility

Table 4: Solubility of **9-PAHSA-d31**

Solvent	Solubility	Source
DMF	20 mg/mL	
DMSO	15 mg/mL	
Ethanol	20 mg/mL	
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	

Preparation of Working Solutions for In Vivo Studies

For the non-deuterated 9-PAHSA, a vehicle of 50% PEG400, 0.5% Tween-80, and 49.5% H₂O has been used for oral gavage in mice at a dosage of 50 mg/kg. It is reasonable to assume a similar vehicle could be used for **9-PAHSA-d31** in relevant experimental contexts.

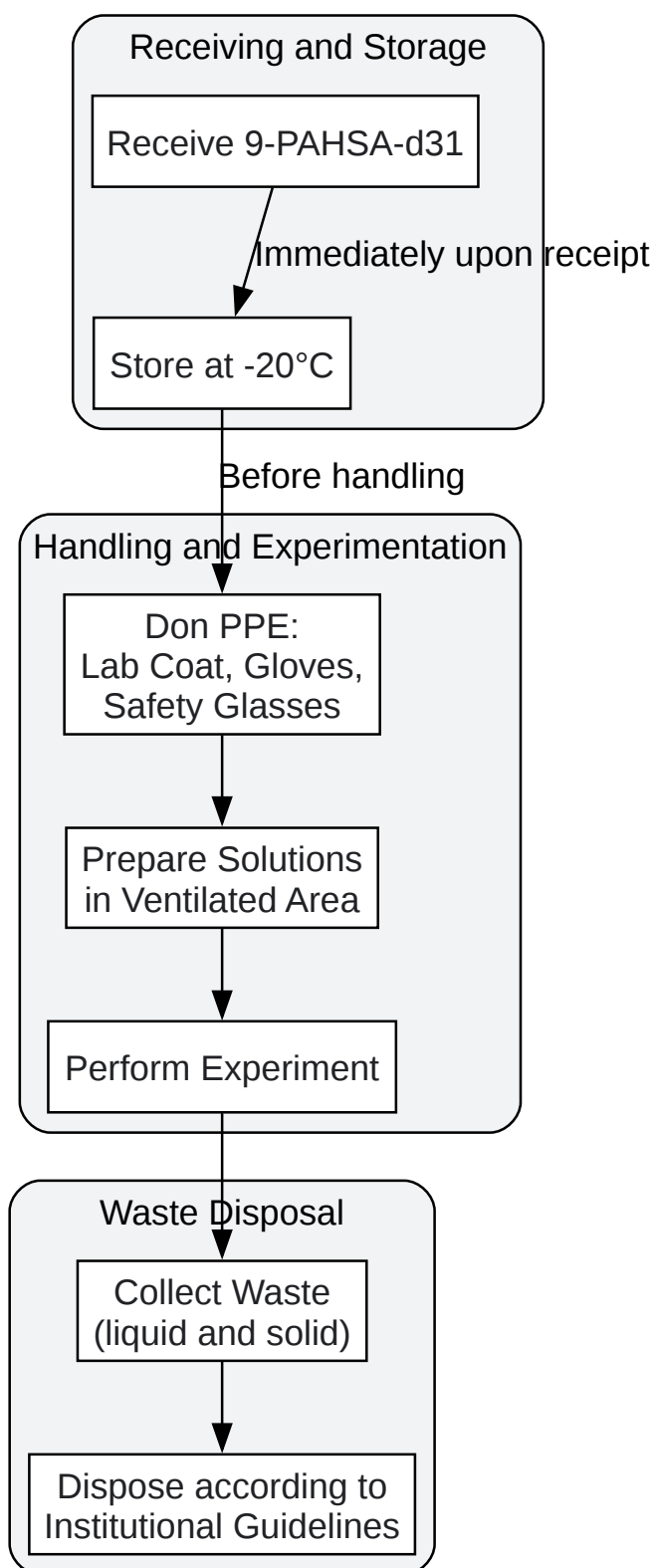
Analytical Method: Quantification by LC-MS/MS

9-PAHSA-d31 is intended for use as an internal standard for the quantification of 9-PAHSA by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS). An example of a relevant analytical application is the detection of 9-PAHSA levels in serum samples by HPLC-MS/MS.

Signaling and Biological Context

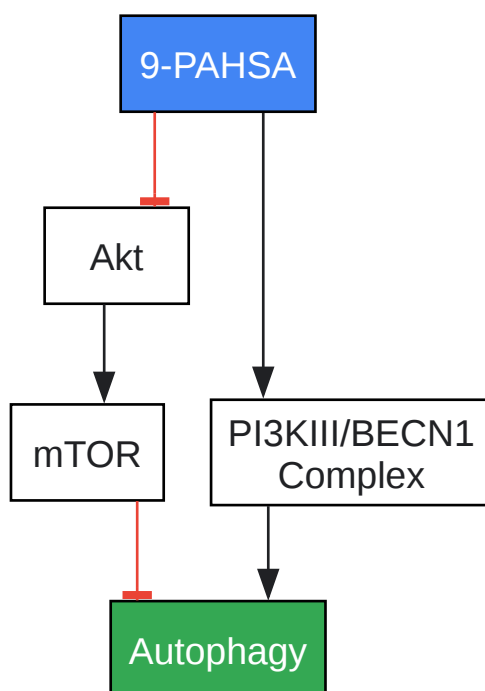
9-PAHSA is a member of the fatty acid esters of hydroxy fatty acids (FAHFAs) class of endogenous lipids. These lipids have been shown to have anti-diabetic and anti-inflammatory effects. 9-PAHSA has been reported to improve glucose tolerance and stimulate insulin secretion. Studies in db/db mice have shown that 9-PAHSA can ameliorate diabetic cardiomyopathy. This is potentially through the promotion of autophagy via the down-regulation of the Akt/mTOR signaling pathway.

Visualizations



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Caption: Workflow for the safe handling of **9-PAHSA-d31**.



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Caption: Simplified signaling pathway of 9-PAHSA's effect on autophagy.

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References

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